

Introduction: A Versatile Halogenated Building Block in Modern Chemistry

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Compound of Interest

Compound Name: *Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate*

Cat. No.: *B14017815*

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Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate, identified by the CAS Number 2624417-86-1, is a polysubstituted aromatic compound of significant interest to the pharmaceutical and agrochemical industries.[1] Its precisely arranged array of halogen atoms—bromine, chlorine, and fluorine—on a benzoate scaffold makes it a highly valuable and versatile intermediate for the synthesis of complex molecular architectures. The strategic placement of these halogens provides multiple reactive handles for medicinal chemists to employ in the construction of novel active pharmaceutical ingredients (APIs).

The utility of this molecule stems from the unique properties imparted by its halogen substituents. The bromine atom, for instance, is an excellent participant in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, which are fundamental for creating new carbon-carbon bonds.[2] The presence of fluorine can enhance metabolic stability, increase lipophilicity to improve membrane permeability, and modulate the binding affinity of a molecule to its biological target.[2][3] The chlorine atoms further influence the electronic properties and steric profile of the molecule. This guide provides a comprehensive overview of the physicochemical properties, a plausible synthetic pathway, key applications, and essential safety protocols for **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate**, tailored for researchers and professionals in drug development.

Physicochemical Properties

A clear understanding of a compound's physical and chemical characteristics is foundational to its application in synthesis. The key properties of **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate** are summarized below.

Property	Value	Source
CAS Number	2624417-86-1	[ChemScene][1]
Molecular Formula	C ₈ H ₄ BrCl ₂ FO ₂	[ChemScene][1]
Molecular Weight	301.92 g/mol	[ChemScene][1]
Purity	≥98%	[ChemScene][1]
Physical Form	Solid, semi-solid, or liquid	[Sigma-Aldrich]
Storage Conditions	Sealed in a dry environment at 2-8°C	[ChemScene][1][4]
SMILES	<chem>O=C(OC)C1=C(F)C=C(Cl)C(Br)=C1Cl</chem>	[ChemScene][1]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[ChemScene][1]
LogP	3.6816	[ChemScene][1]

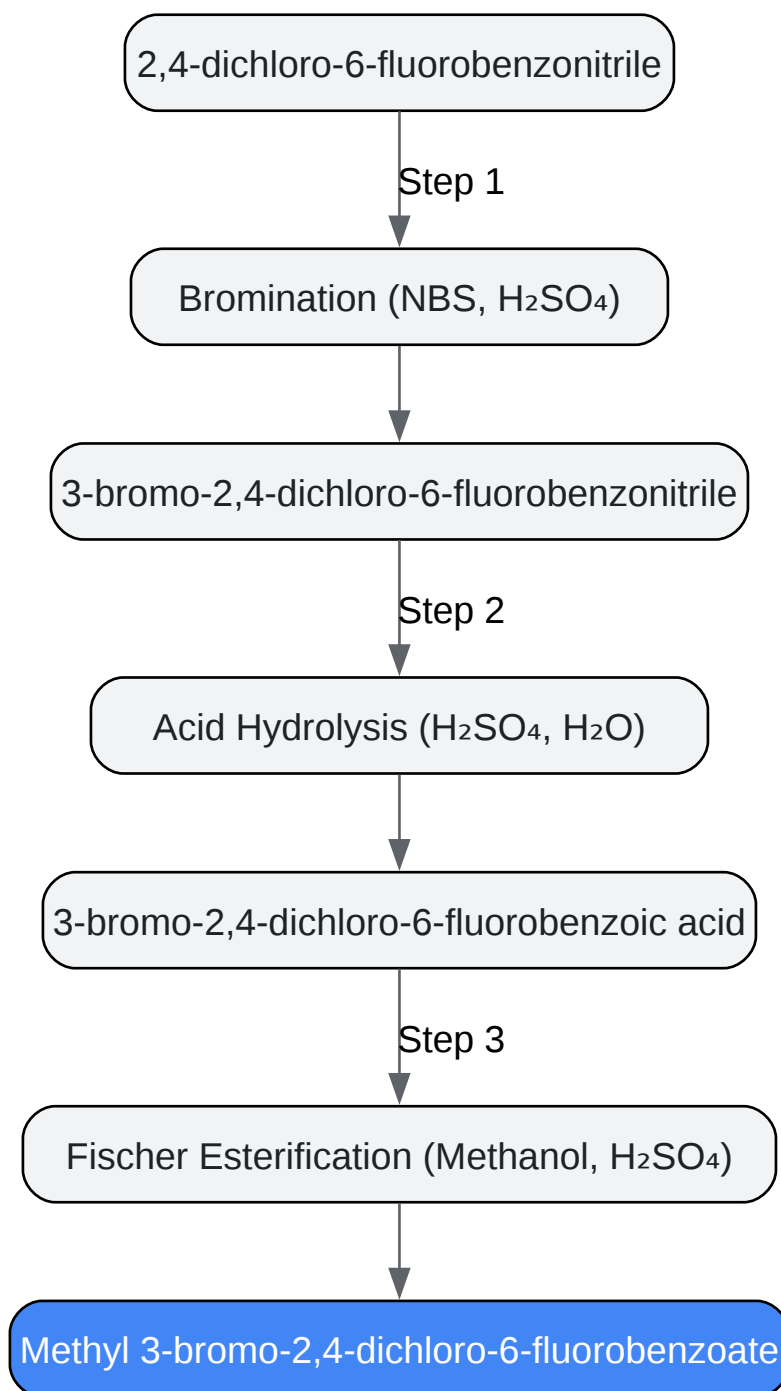
Synthesis and Reaction Mechanisms

While a specific, published synthesis for **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate** is not readily available in the provided search results, a plausible and logical synthetic route can be devised based on established organic chemistry principles for halogenated aromatics. A common and effective method for synthesizing methyl benzoates is the Fischer esterification of the corresponding benzoic acid. The key challenge, therefore, lies in the synthesis of the 3-bromo-2,4-dichloro-6-fluorobenzoic acid precursor.

A potential synthetic pathway could start from a commercially available, less substituted fluorobenzonitrile, followed by sequential halogenation and hydrolysis, and finally esterification.

For instance, a process could be adapted from methods used for preparing similar polyhalogenated benzoic acids.[5]

Proposed Synthetic Workflow



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Caption: Proposed synthetic workflow for **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate**.

Detailed Experimental Protocol (Hypothetical)

- Bromination of 2,4-dichloro-6-fluorobenzonitrile:
 - To a stirred solution of concentrated sulfuric acid, add 2,4-dichloro-6-fluorobenzonitrile.
 - Cool the mixture in an ice bath to 0-5°C.
 - Slowly add N-Bromosuccinimide (NBS) in portions, maintaining the temperature below 10°C. The use of NBS in strong acid is an effective method for brominating deactivated aromatic rings.[5]
 - After the addition is complete, allow the reaction to warm to room temperature and stir for 12-18 hours.
 - Carefully pour the reaction mixture over crushed ice and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 3-bromo-2,4-dichloro-6-fluorobenzonitrile.
- Hydrolysis to the Benzoic Acid:
 - Add the crude 3-bromo-2,4-dichloro-6-fluorobenzonitrile to a mixture of concentrated sulfuric acid and water.
 - Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC or LC-MS).
 - Cool the reaction mixture and pour it into ice water to precipitate the product.
 - Filter the solid, wash with cold water, and dry to obtain 3-bromo-2,4-dichloro-6-fluorobenzoic acid.
- Fischer Esterification:

- Dissolve the 3-bromo-2,4-dichloro-6-fluorobenzoic acid in an excess of methanol.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or thionyl chloride.[6]
- Heat the mixture under reflux for 4-6 hours.
- After completion, remove the excess methanol under reduced pressure.
- Dissolve the residue in ethyl acetate and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.[6]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the final product, **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate**. Further purification can be achieved by column chromatography if necessary.

Applications in Drug Discovery and Research

Halogenated benzoic acids and their esters are indispensable building blocks in medicinal chemistry.[3] The strategic introduction of halogen atoms is a well-established strategy in drug design to optimize the pharmacological profile of a lead compound.[7]

- **Scaffold for Complex Synthesis:** The primary application of **Methyl 3-bromo-2,4-dichloro-6-fluorobenzoate** is as an intermediate. The bromine atom serves as a key functional group for introducing molecular diversity through cross-coupling reactions. This allows for the efficient construction of biaryl structures and other complex scaffolds that are common in modern pharmaceuticals.[2]
- **Modulation of Physicochemical Properties:**
 - **Metabolic Stability:** The presence of halogens, particularly fluorine, can block sites of metabolic oxidation, thereby increasing the half-life and bioavailability of a drug.[2]
 - **Lipophilicity and Permeability:** Halogenation generally increases a molecule's lipophilicity, which can enhance its ability to cross biological membranes and reach its target site.[2]
 - **Binding Affinity:** The electronegative nature of fluorine and chlorine can lead to favorable interactions, such as hydrogen bonds or dipole-dipole interactions, with amino acid

residues in the target protein's binding pocket, thus improving potency.

This compound and its derivatives are likely to be explored in the synthesis of inhibitors for kinases, proteases, and other enzyme targets across various therapeutic areas, including oncology, infectious diseases, and inflammatory disorders.[\[2\]](#)[\[8\]](#)

Safety and Handling Protocols

Working with polyhalogenated aromatic compounds requires strict adherence to safety protocols due to their potential toxicity and irritant properties. The following guidelines are based on safety data sheets for structurally similar chemicals.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Always wear chemical safety goggles and a face shield. Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[9\]](#)
- **Hand Protection:** Handle with chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.[\[9\]](#)[\[10\]](#)
- **Skin and Body Protection:** Wear a complete suit protecting against chemicals and a lab coat. The type of protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.[\[9\]](#)[\[10\]](#)
- **Respiratory Protection:** Use in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust or vapors. If ventilation is inadequate, use a NIOSH- or CEN-approved respirator.[\[9\]](#)

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.[\[9\]](#)
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Store at the recommended temperature of 2-8°C.[\[1\]](#)

First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[10\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[10\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[10\]](#)[\[11\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[\[9\]](#)

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